

Ro 28-1675 stability in solution and storage conditions

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Compound of Interest

Compound Name: Ro 28-1675

Cat. No.: B1679472

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Ro 28-1675 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Ro 28-1675**. Below you will find troubleshooting guides and frequently asked questions to ensure the proper handling and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **Ro 28-1675** powder?

A1: **Ro 28-1675** powder is stable for extended periods when stored under the correct conditions. For long-term storage, it is recommended to keep the powder at -20°C, where it can be stable for up to 3 years.^{[1][2]} For shorter periods, storage at 4°C is acceptable for up to 2 years.^[1] It is crucial to keep the container tightly sealed and in a cool, well-ventilated area, away from direct sunlight.^[3]

Q2: What is the recommended solvent for preparing **Ro 28-1675** stock solutions?

A2: The recommended solvent for preparing stock solutions of **Ro 28-1675** is Dimethyl Sulfoxide (DMSO).^{[1][2][4]} It is advisable to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact the solubility of the compound.^[1]

Q3: What is the solubility of **Ro 28-1675** in DMSO?

A3: The reported solubility of **Ro 28-1675** in DMSO varies slightly between suppliers. It has been reported to be 50 mg/mL (132.10 mM) and 100 mg/mL.^{[1][2][4]} To ensure complete dissolution, ultrasonic treatment may be necessary.^[1]

Q4: How should I store **Ro 28-1675** stock solutions?

A4: For optimal stability, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^[1] Store these aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^{[1][2]} One supplier suggests that stock solutions are stable for up to 6 months at -20°C.^{[4][5]} However, another supplier states that solutions are unstable and should be prepared fresh.^[6] Given this variation, it is best to prepare fresh solutions when possible or to store them at -80°C for the shortest feasible time.

Q5: I see some precipitate in my **Ro 28-1675** solution after thawing. What should I do?

A5: If you observe precipitation after thawing a frozen stock solution, you can try to redissolve the compound by warming the vial and using sonication.^[1] However, if the precipitate does not readily dissolve, this may indicate degradation or saturation issues. It is recommended to prepare a fresh stock solution. To prevent precipitation, ensure you are not exceeding the solubility limit and are using high-quality, anhydrous DMSO.

Q6: Can I store my working solutions?

A6: It is highly recommended to prepare working solutions for your experiments fresh on the same day of use from a frozen stock.^[1] This minimizes the risk of degradation and ensures the accuracy and reproducibility of your results.

Data Summary Tables

Table 1: Storage Conditions and Stability of **Ro 28-1675** Powder

Storage Temperature	Shelf Life	Source(s)
-20°C	3 years	^{[1][2]}
4°C	2 years	^[1]

Table 2: Storage Conditions and Stability of **Ro 28-1675** in DMSO Solution

Storage Temperature	Shelf Life	Source(s)
-80°C	2 years	[1] [2]
-20°C	1 year	[1]
-20°C	Up to 6 months	[4] [5]
General Recommendation	Prepare Fresh	[6]

Table 3: Solubility of **Ro 28-1675**

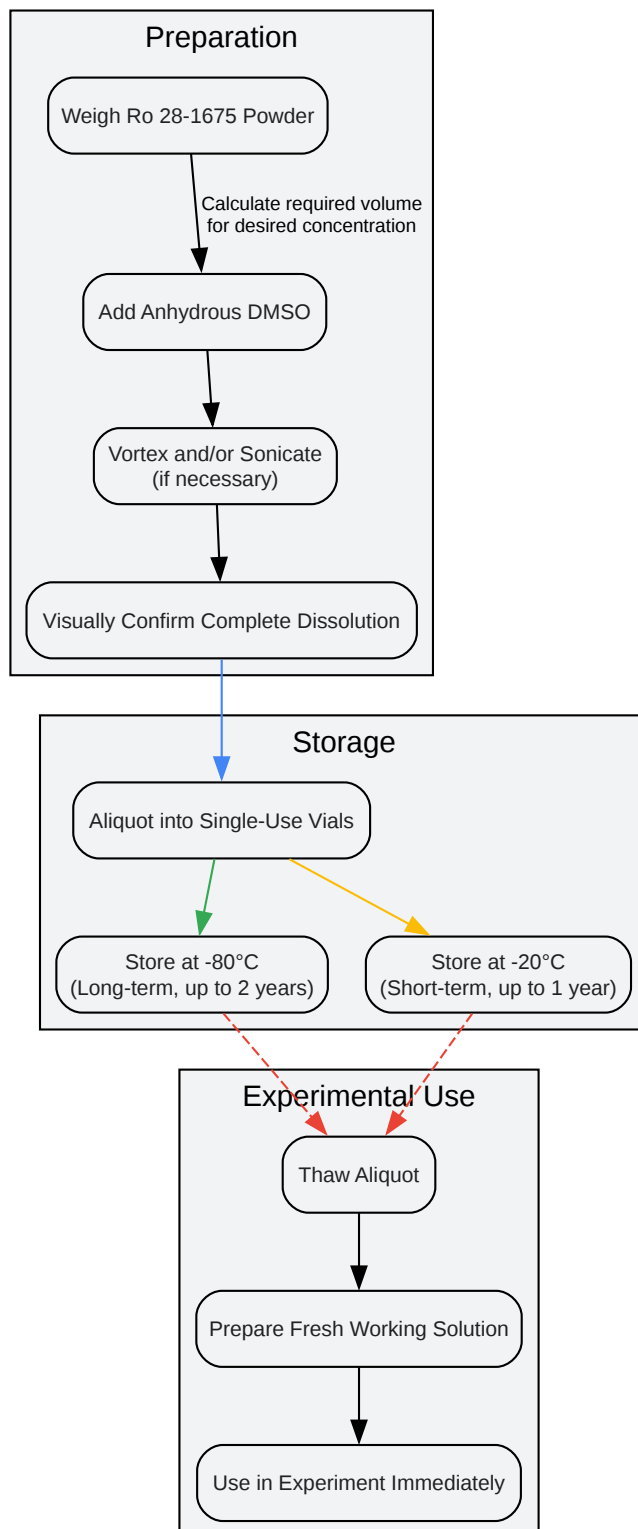
Solvent	Concentration	Notes	Source(s)
DMSO	50 mg/mL (132.10 mM)	Ultrasonic treatment may be needed.	[1] [2]
DMSO	100 mg/mL	-	[4]

Experimental Protocols & Visualizations

General Protocol for Preparing and Storing **Ro 28-1675** Stock Solutions

A general workflow for the preparation and storage of **Ro 28-1675** stock solutions is outlined below. This protocol is designed to maximize the stability and efficacy of the compound for experimental use.

Ro 28-1675 Solution Preparation and Storage Workflow



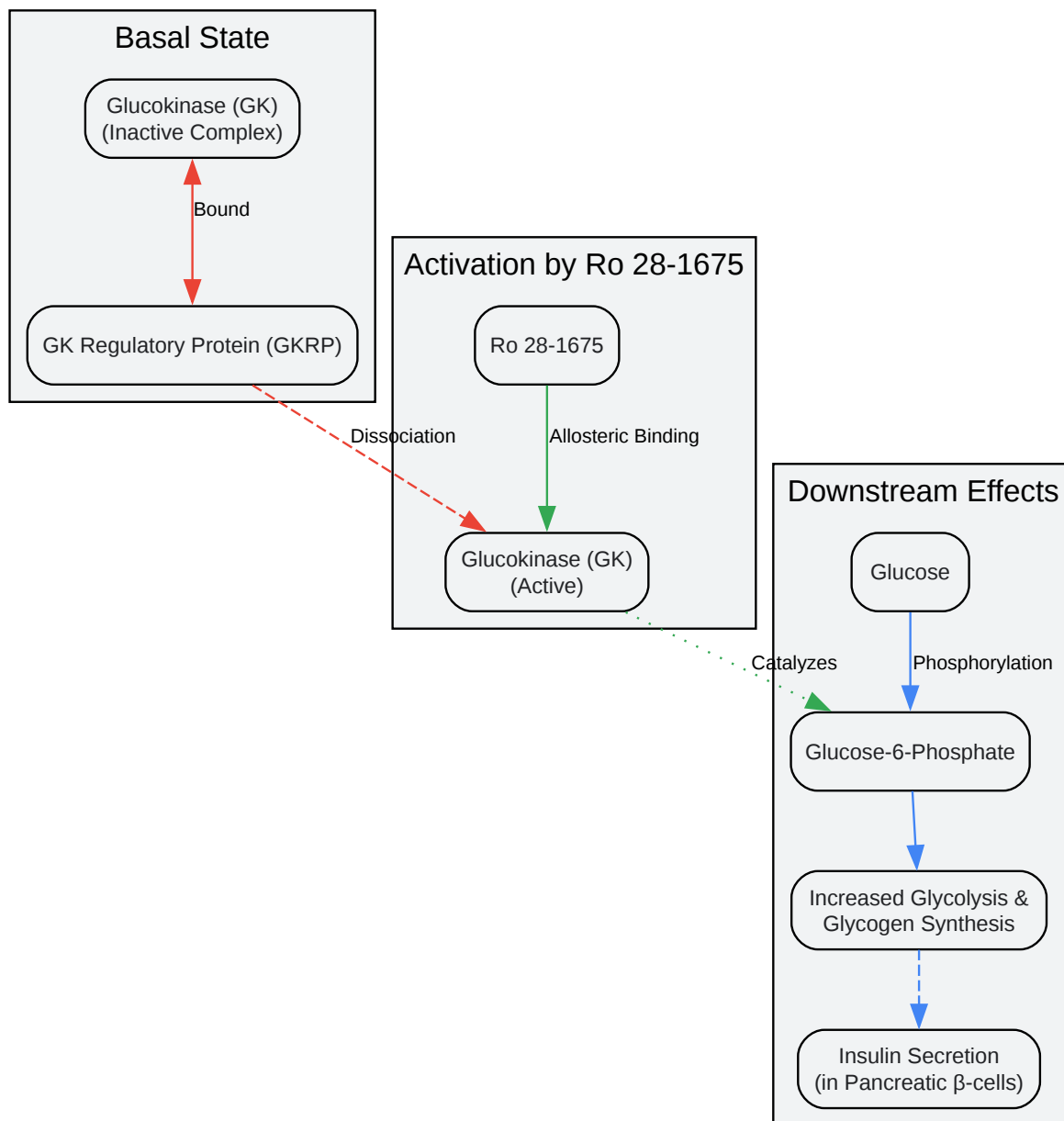
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Caption: Workflow for preparing and storing **Ro 28-1675** solutions.

Signaling Pathway of Ro 28-1675

Ro 28-1675 is a potent, allosteric activator of glucokinase (GK).^{[1][6]} In pancreatic β -cells and hepatocytes, GK plays a crucial role in glucose sensing and metabolism. Under normal conditions, the activity of GK is inhibited by the glucokinase regulatory protein (GKRP). **Ro 28-1675** enhances GK activity by binding to an allosteric site on the enzyme, which not only directly increases its catalytic activity (V_{max}) and affinity for glucose (lowers $S_{0.5}$) but also promotes the dissociation of GK from the inhibitory GKRP.^[7] This leads to increased glucose metabolism and subsequent physiological responses, such as insulin secretion from pancreatic β -cells.

Mechanism of Action of Ro 28-1675



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Caption: Signaling pathway of **Ro 28-1675** as a glucokinase activator.

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